

Personal protective equipment for handling Methyl 2-(benzofuran-2-yl)acetate

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Compound of Interest

Compound Name: **Methyl 2-(benzofuran-2-yl)acetate**

Cat. No.: **B3022460**

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Essential Safety and Handling Guide for Methyl 2-(benzofuran-2-yl)acetate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Methyl 2-(benzofuran-2-yl)acetate**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 2-(benzofuran-2-yl)acetate is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation)^[1]. A similar compound, Methyl 2,3-Dihydrobenzofuran-3-acetate, is also known to cause skin, eye, and respiratory irritation^[2]. Therefore, the use of appropriate personal protective equipment is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

| Protection Type | Specific Equipment | Rationale and Best Practices |
|-----------------------------|---|---|
| Eye and Face Protection | Chemical safety goggles or a face shield | Must be worn to prevent eye contact which can cause serious irritation. [2] [3] [4] If there is a splash hazard, a face shield should be worn in addition to goggles. [4] [5] |
| Skin Protection | Nitrile gloves | Nitrile gloves are recommended for protection against a broad range of chemicals. [5] [6] Always inspect gloves for tears or punctures before use. [6] |
| Chemical-resistant lab coat | A lab coat should be worn to protect against skin contact and contamination of personal clothing. [6] [7] [8] | |
| Respiratory Protection | Use in a well-ventilated area or fume hood | Handling should be performed in a well-ventilated area to avoid inhaling vapors, which may cause respiratory irritation. [1] [2] If dusts or aerosols are generated, respiratory protection is required. [9] |

Procedural Guidance: Handling and Disposal

This section details the step-by-step protocols for the safe handling and disposal of **Methyl 2-(benzofuran-2-yl)acetate** and associated waste.

Experimental Protocol: Safe Handling

- Preparation and Inspection: Before handling the compound, ensure that all necessary PPE is available and in good condition. Inspect gloves for any signs of damage. Ensure an eyewash

station and safety shower are readily accessible.[3]

- Engineering Controls: All handling of **Methyl 2-(benzofuran-2-yl)acetate** should be conducted in a properly functioning chemical fume hood or a well-ventilated laboratory space to minimize inhalation exposure.[2][10]
- Donning PPE:
 - Wear a lab coat, ensuring it is fully buttoned.[5]
 - Put on chemical safety goggles.
 - Wear nitrile gloves, ensuring they cover the cuffs of the lab coat.
- Handling the Compound:
 - Avoid direct contact with skin, eyes, and clothing.[2]
 - Prevent the creation of dust or aerosols.[8]
 - After handling, wash hands thoroughly with soap and water, even after wearing gloves.[2][8]
- Decontamination:
 - Remove gloves and lab coat before leaving the laboratory area to prevent contamination of other spaces.[8]
 - Clean and decontaminate all work surfaces after use.[8]

Operational Plan: Spill and Exposure Procedures

- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of soap and water.[2] If skin irritation occurs, seek medical attention.[2]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to hold the eyelids open.[8] Remove contact lenses if present and easy to do so.[2] If eye irritation persists, seek medical advice.[2]

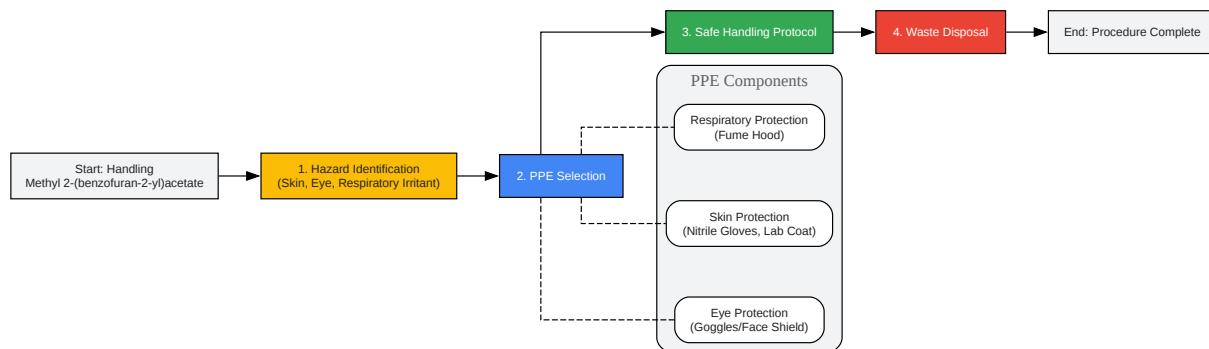
- Inhalation: Move the affected person to fresh air and keep them in a position comfortable for breathing.[2] If the person feels unwell, call a poison center or doctor.[2]
- Spill: In case of a spill, prevent it from entering drains or waterways.[2][9] Absorb the spill with an inert material (e.g., sand, earth) and place it into a suitable, labeled container for disposal.[2][3]

Disposal Plan

- Chemical Waste: Dispose of **Methyl 2-(benzofuran-2-yl)acetate** waste in a designated and properly labeled hazardous waste container. Do not mix with other waste streams.[9] All chemical waste must be disposed of in accordance with local, regional, and national regulations.[9]
- Contaminated PPE: Used gloves, lab coats, and other contaminated disposable materials should be placed in a sealed bag and disposed of as hazardous waste.
- Empty Containers: Handle uncleaned, empty containers in the same manner as the product itself.[9]

Workflow Visualization

The following diagram illustrates the logical workflow for ensuring safety when handling **Methyl 2-(benzofuran-2-yl)acetate**.



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Caption: Workflow for safe handling of **Methyl 2-(benzofuran-2-yl)acetate**.

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